

Technical Guide: Safety and Handling of (S)-1-Boc-2-(aminomethyl)pyrrolidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-1-Boc-2-(aminomethyl)pyrrolidine

Cat. No.: B037575

[Get Quote](#)



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(S)-1-Boc-2-(aminomethyl)pyrrolidine** (CAS RN: 119020-01-8), a key chiral building block in organic synthesis, particularly in the development of novel pharmaceuticals and agrochemicals.^{[1][2][3]} Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the protection of the environment.

Hazard Identification and Classification

(S)-1-Boc-2-(aminomethyl)pyrrolidine is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

GHS Pictograms:

Pictogram	Description
 alt text	Corrosion
 alt text	Exclamation Mark

Signal Word: Danger[4]

Hazard Statements:

- H302: Harmful if swallowed.[5][6]
- H314: Causes severe skin burns and eye damage.[4]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Code	Prevention	Response	Storage	Disposal
P260	Do not breathe dusts or mists.[4]	P301+P312	P405	P501
P264	Wash hands thoroughly after handling.[6]	P301+P330+P331	Store locked up.[4]	Dispose of contents/container to an approved waste disposal plant.[6]
P270	Do not eat, drink or smoke when using this product.[6]	P303+P361+P353		
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[4]	P304+P340+P310		
P305+P351+P338				
P310				
P330				
P363				

Full text for response P-codes can be found in the First-Aid Measures section.

Physical and Chemical Properties

There are some discrepancies in the reported physical state of this compound. While some suppliers list it as a solid, others describe it as a liquid.[5] Researchers should be prepared to handle it in either form.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂	[7]
Molecular Weight	200.28 g/mol	[7]
Appearance	Colorless to Almost Colorless Clear Liquid or Solid	[3]
Boiling Point	98-112 °C at 1 mm Hg	[1]
Density	~1.044 g/cm ³ (Predicted)	[1]
Flash Point	123.3 °C	[1]
Solubility	Miscible with N-methylpyrrolidinone.	[1][3]
Storage Temperature	2-8°C	[1]

Safe Handling and Storage

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn at all times when handling **(S)-1-Boc-2-(aminomethyl)pyrrolidine**:

- Eye/Face Protection: Chemical safety goggles and a face shield are required.
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene) are mandatory.
 - Clothing: A lab coat or a disposable gown made of a resistant material (e.g., polyethylene-coated polypropylene) should be worn.
- Respiratory Protection: If working with the solid form where dust may be generated, or if ventilation is inadequate, a P3 (EN 143) respirator cartridge or a NIOSH-approved respirator is necessary.

Handling Procedures

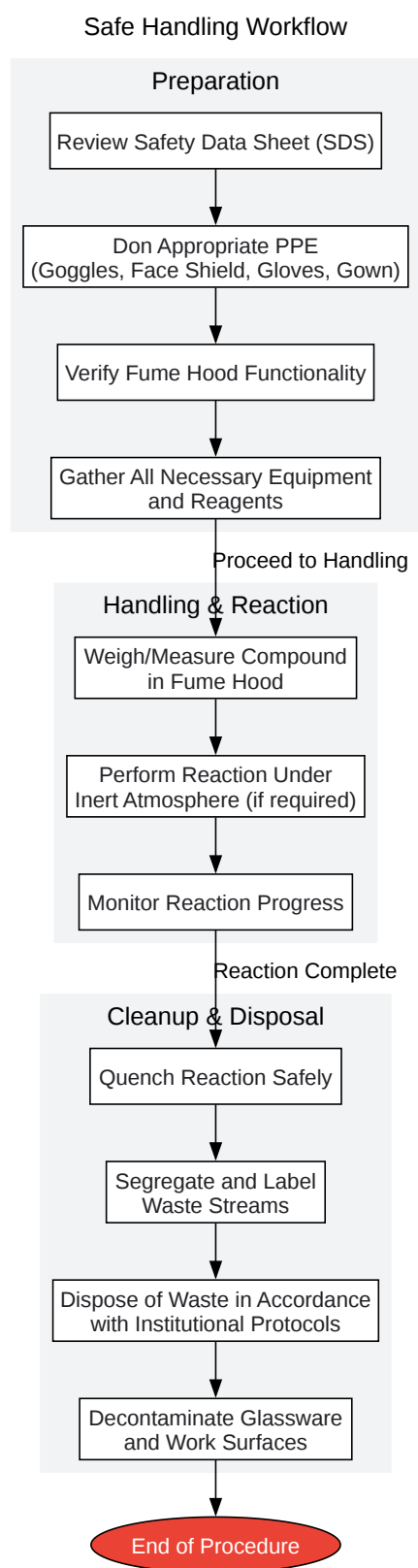
- Handle in a well-ventilated area, preferably within a chemical fume hood.[6]
- Avoid contact with skin, eyes, and clothing.[6]
- If handling the solid form, avoid the formation of dust and aerosols.[6]
- Use non-sparking tools to prevent ignition.[6]
- Wash hands thoroughly after handling the substance.[6]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Recommended storage temperature is between 2-8°C.[1]
- Store away from incompatible materials and foodstuff containers.[6]

Experimental Workflow for Safe Handling

The following diagram outlines a standard operating procedure for the safe use of **(S)-1-Boc-2-(aminomethyl)pyrrolidine** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **(S)-1-Boc-2-(aminomethyl)pyrrolidine**.

First-Aid and Emergency Procedures

Immediate action is required in the event of exposure.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [6]

Accidental Release Measures

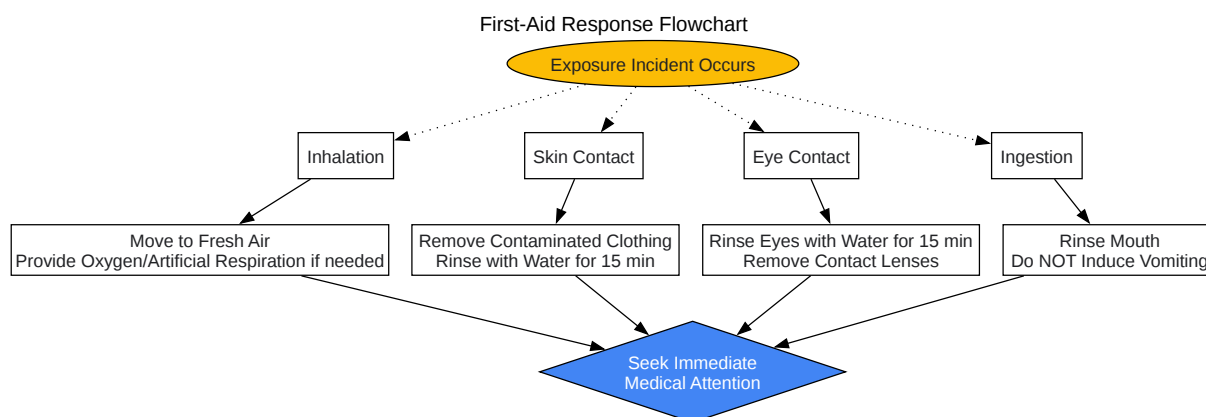
- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas.[\[6\]](#)
- **Containment and Cleanup:** Prevent further leakage or spillage if it is safe to do so. Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal. Do not let the product enter drains.

Toxicological and Ecological Information

Detailed toxicological and ecological data for **(S)-1-Boc-2-(aminomethyl)pyrrolidine** are not readily available in the consulted safety data sheets.[6] The primary known toxicological effect is its harm if swallowed and its corrosive properties to skin and eyes.[6] The water hazard class is noted as WGK 3 (severe hazard to water) by at least one supplier, indicating that it should not be allowed to enter the water system.

First-Aid Response Flowchart

The following diagram illustrates the decision-making process for first-aid response following an exposure incident.



[Click to download full resolution via product page](#)

Caption: A flowchart detailing the appropriate first-aid response for various exposure routes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 119020-01-8, (S)-1-N-Boc-2-(aminomethyl)pyrrolidine | lookchem [lookchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. (S)-1-N-Boc-2-(aminomethyl)pyrrolidine Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. (S)-1-N-Boc-2-(aminomethyl)pyrrolidine | 119020-01-8 [m.chemicalbook.com]
- 5. 1-Boc-2-(aminomethyl)pyrrolidine 177911-87-4 [sigmaaldrich.com]
- 6. echemi.com [echemi.com]
- 7. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of (S)-1-Boc-2-(aminomethyl)pyrrolidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b037575#s-1-boc-2-aminomethyl-pyrrolidine-safety-and-handling-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com